

Application Notes and Protocols: Cefpirome Sulfate Solution for Laboratory Use

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Compound of Interest

Compound Name: Cefpirome Sulfate

Cat. No.: B1249957

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Cefpirome Sulfate** solutions for various laboratory applications, including in vitro susceptibility testing and in vivo studies. The information is intended to ensure accurate and reproducible experimental results.

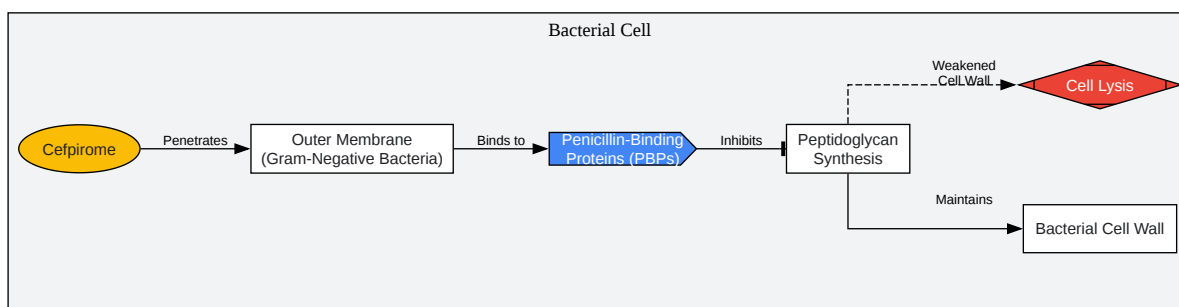
Product Information

- Product Name: **Cefpirome Sulfate**
- Molecular Formula: $C_{22}H_{22}N_6O_5S_2 \cdot H_2SO_4$ [1]
- Molecular Weight: 612.66 g/mol [1]
- Appearance: White to pale yellowish-white crystalline powder [2]
- Storage: Store at $<4^{\circ}C$ [3] or $2-8^{\circ}C$ [4].

Mechanism of Action

Cefpirome is a fourth-generation cephalosporin antibiotic. [3][5] Its bactericidal action results from the inhibition of bacterial cell wall synthesis. Cefpirome binds to penicillin-binding proteins (PBPs), which are essential enzymes in the final step of peptidoglycan synthesis. [6][7] This inhibition leads to a compromised cell wall and subsequent cell lysis. [3][6] Due to its

zwitterionic structure, Cefpirome can readily penetrate the outer membrane of Gram-negative bacteria.[1] It also exhibits high stability against many β -lactamases.[6]



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Caption: Mechanism of action of **Cefpirome Sulfate**.

Quantitative Data

Table 1: Solubility of Cefpirome Sulfate

Solvent	Solubility	Reference
Water	Soluble	[2]
PBS (pH 7.2)	~10 mg/mL	[8]
DMSO	~10 mg/mL to 100 mg/mL	[5][8]
Dimethyl formamide (DMF)	~1 mg/mL	[8]

Note: For biological experiments, it is recommended to make further dilutions of stock solutions into aqueous buffers or isotonic saline to ensure that the residual amount of organic solvent is insignificant.[8]

Table 2: Stability of Cefpirome Sulfate in Aqueous Solutions

pH Range	Stability	Reference
4.0 - 6.0	Most Stable	[9] [10] [11]
< 3.0	Slightly Unstable	[9]
> 9.0	Rapid Degradation	[9]

Note: Reconstituted solutions are stable for up to 6 hours at room temperature and 24 hours when refrigerated (2-8°C).[\[12\]](#) It is highly recommended to use freshly prepared solutions.[\[8\]](#)
[\[12\]](#)

Table 3: Reported Minimum Inhibitory Concentration (MIC) Ranges

Bacterial Species	MIC Range (µg/mL)	Reference
Staphylococcus aureus	MIC is 1 mg/liter	[13]
Pseudomonas aeruginosa	MIC is 8 mg/liter	[13]
Campylobacter jejuni	0.5 - 8	[1]
Klebsiella pneumoniae	0.032 - 0.125	[1]
Pseudomonas aeruginosa	2 - 32	[1]

Experimental Protocols

Protocol 1: Preparation of Cefpirome Sulfate Stock Solution (10 mg/mL)

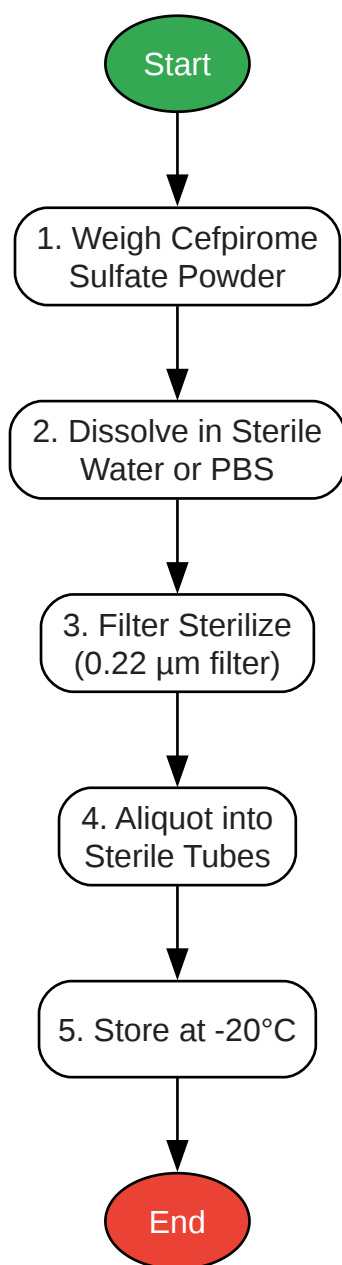
This protocol is suitable for preparing a stock solution for in vitro antimicrobial susceptibility testing (AST).

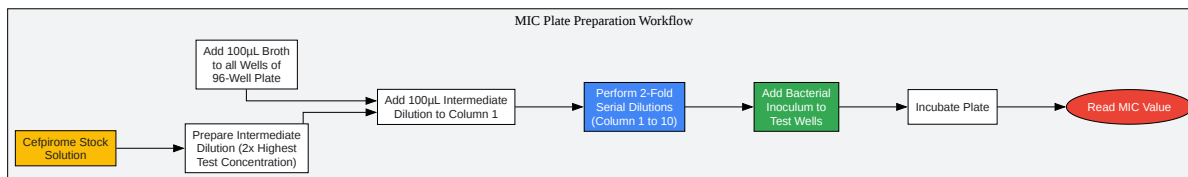
Materials:

- **Cefpirome Sulfate** powder
- Sterile, deionized water or PBS (pH 7.2)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sterile filter (0.22 μ m) and syringe
- Sterile microcentrifuge tubes for aliquots

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Cefpirome Sulfate** powder in a sterile conical tube. To prepare 10 mL of a 10 mg/mL stock solution, weigh 100 mg of the powder.
- **Dissolution:** Add a small volume of sterile deionized water or PBS to the powder. Vortex thoroughly to dissolve. Bring the final volume to 10 mL.
- **Sterilization:** Filter-sterilize the stock solution using a 0.22 μ m syringe filter into a new sterile conical tube.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C.^[1] Avoid repeated freeze-thaw cycles.





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